

Technical Guide: Structural Elucidation of 3,4-Difluoro-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3,4-Difluoro-5-nitrobenzaldehyde

CAS No.: 1803730-07-5

Cat. No.: B1409078

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Executive Summary

3,4-Difluoro-5-nitrobenzaldehyde (DFNB) represents a critical scaffold in the synthesis of next-generation antibacterials (specifically fluoroquinolones) and enzyme inhibitors. Its value lies in its high degree of functionalization: an aldehyde for reductive amination/condensation, two differentiated fluorine atoms for regioselective nucleophilic aromatic substitution (), and a nitro group serving as a latent amine or directing auxiliary.

This guide provides a rigorous technical framework for the structural validation of DFNB. It moves beyond basic spectral assignment to establish a multi-modal elucidation protocol combining synthetic provenance, spin-system analysis, and chemical reactivity mapping.

Part 1: Synthetic Provenance & Regiochemistry

To validate the structure, one must first validate the origin. The regiochemistry of DFNB is dictated by the cooperative and competitive directing effects during its synthesis, typically via the nitration of 3,4-difluorobenzaldehyde.

The Directing Logic

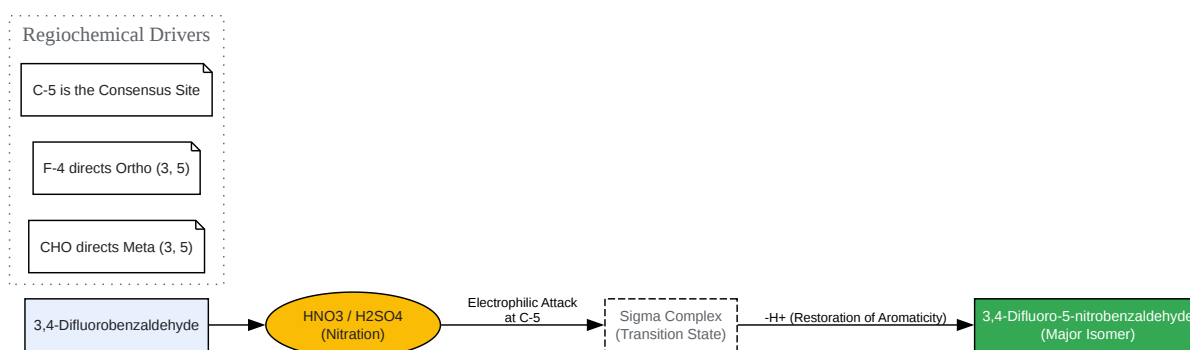
The nitration of 3,4-difluorobenzaldehyde is a textbook case of electronic frustration resolution:

- Aldehyde (-CHO, Position 1): A strong electron-withdrawing group (EWG). It deactivates the ring and directs incoming electrophiles to the meta positions (3 and 5).
- Fluorine C-3: An electron-withdrawing inductive group but a resonance donor. It directs ortho/para (Positions 2, 4, 6).
- Fluorine C-4: Similarly directs ortho/para (Positions 3, 5).

The Conflict:

- Position 2 is sterically crowded (flanked by CHO and F) and electronically deactivated by the ortho-CHO.
- Position 5 is meta to the CHO (favored), ortho to F-4 (favored), and meta to F-3.
- Result: The cooperative directing effects of the Aldehyde (meta) and the C-4 Fluorine (ortho) overwhelmingly favor substitution at Position 5.

Visualization: Synthetic Pathway & Directing Effects[1]



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Figure 1: Synthetic flow illustrating the electronic consensus leading to substitution at the C-5 position.

Part 2: Multi-Modal Spectroscopic Characterization

Reliable identification requires correlating magnetic resonance data with the specific substitution pattern derived above.

H NMR Analysis (Spin-Spin Coupling)

The proton environment provides the most immediate evidence of asymmetry.

- Proton H-2 (Position 2):
 - Environment: Flanked by the Carbonyl (C-1) and Fluorine (C-3).
 - Coupling: It exhibits a strong ortho-coupling to F-3 (Hz) and a weaker meta-coupling to F-4 (Hz).
 - Appearance: Doublet of Doublets (dd).[1]
- Proton H-6 (Position 6):
 - Environment: Flanked by the Carbonyl (C-1) and Nitro (C-5).[2]
 - Coupling: It is meta to F-4 (Hz) and para to F-3 (negligible coupling, Hz).
 - Appearance: Doublet (d) or broadened singlet depending on resolution.

F NMR Analysis

Fluorine NMR is definitive due to the sensitivity of

F shifts to the electronic environment.

- F-3: Shielded relative to F-4? Not necessarily. It is flanked by H and F.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- F-4: Flanked by F and Nitro.[\[2\]](#) The Nitro group is strongly deshielding.
- F-F Coupling: The ortho relationship between F-3 and F-4 results in a massive coupling constant (

Hz). This specific coupling confirms the contiguity of the fluorine atoms.

Data Summary Table

Nucleus	Signal	Multiplicity	Approx. [2] Shift ()	Coupling Constants ()	Structural Insight
H	CHO	s	10.1 ppm	-	Aldehyde intact
H	H-6	d	8.2 ppm	Hz	Proves H is meta to F
H	H-2	dd	7.8 ppm	Hz, Hz	Proves H is ortho to F
F	F-4	d	-125 ppm	Hz	Ortho to Nitro (Deshielded)
F	F-3	d	-138 ppm	Hz	Ortho to H (Shielded)

Part 3: Structural Validation via Derivatization ()

Spectroscopy implies structure; reactivity proves it. The ultimate validation of the 5-nitro regiochemistry is the differential reactivity of the fluorine atoms.

The "Chemical Proof" Protocol

In nucleophilic aromatic substitution (

), the leaving group reactivity is determined by the stabilization of the Meisenheimer complex intermediate.

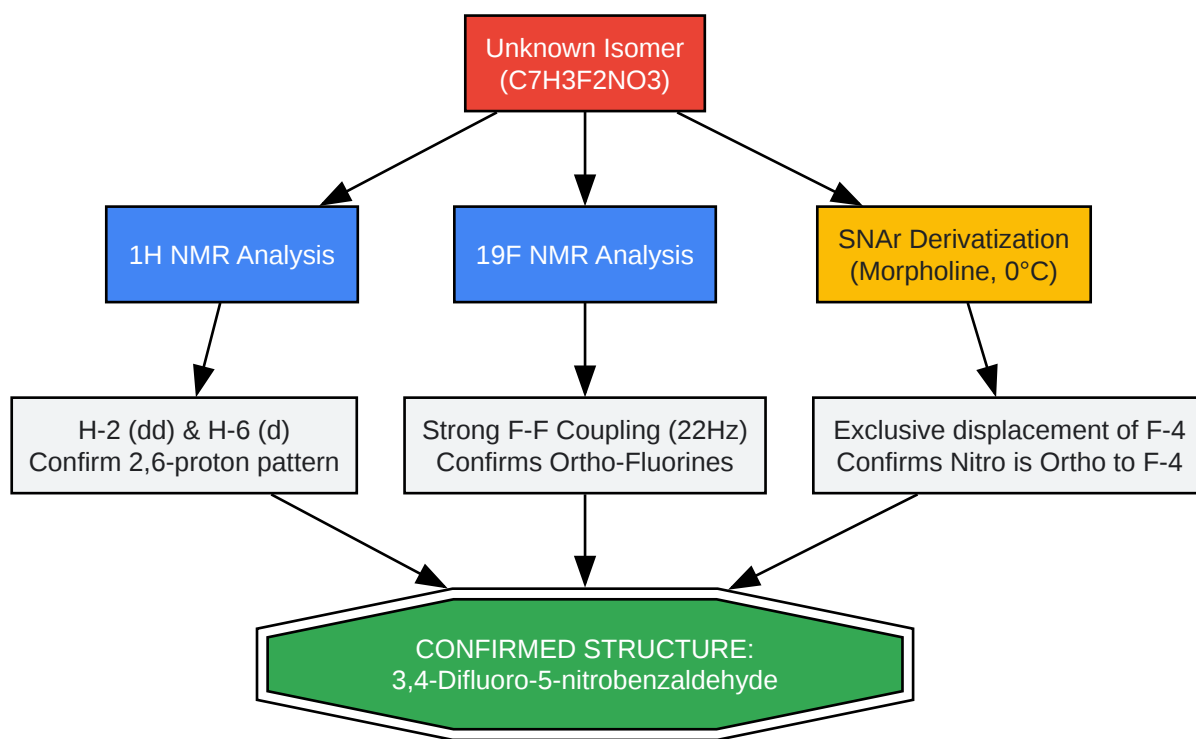
- F-4 Reactivity: The C-4 position is ortho to the Nitro group. A nucleophile attacking here creates a negative charge that can be delocalized onto the Nitro oxygens (highly stabilizing).
- F-3 Reactivity: The C-3 position is meta to the Nitro group. Attack here offers no such resonance stabilization.

Experiment: React DFNB with 1 equivalent of a secondary amine (e.g., morpholine) at C.

- Predicted Outcome: Exclusive displacement of the F-4 fluorine.
- Validation: The product will show loss of the F-4 signal in

F NMR and retention of the F-3 signal (which will shift due to the new electronic environment). If the Nitro were at position 2 or 6, the reactivity pattern would change drastically.

Visualization: Elucidation Logic Tree



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Figure 2: Logical workflow for confirming the structure through spectral and chemical means.

Part 4: Analytical Protocol (SOP)

Standard Operating Procedure for QC Release

Objective: Confirm identity and purity of **3,4-Difluoro-5-nitrobenzaldehyde** batch.

- Sample Preparation:
 - Dissolve 10 mg of sample in 0.6 mL (Chloroform-d).
 - Ensure solution is clear; filter if necessary to remove inorganic salts from synthesis.
- Acquisition Parameters (H):
 - Frequency: 400 MHz minimum.

- Spectral Width: -2 to 12 ppm.
- Scans: 16 (high concentration allows fast acquisition).
- Critical Check: Zoom into the aromatic region (7.5 - 8.5 ppm). Verify the H-2 signal is a doublet of doublets. If it appears as a triplet or singlet, the regiochemistry is incorrect.
- Acquisition Parameters (F):
 - Decoupling: Run both proton-coupled and proton-decoupled spectra.
 - Pass Criteria: Two distinct signals with

Hz.
- Mass Spectrometry (GC-MS):
 - Inlet Temp: 250°C.
 - Column: DB-5ms or equivalent.
 - Fragmentation Pattern: Look for Molecular Ion (

= 187), Loss of CHO (

= 158), and Loss of

(

= 141).

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